

An In-depth Technical Guide on the Molecular Properties of (R)-mandelonitrile

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Compound of Interest		
Compound Name:	(R)-mandelonitrile	
Cat. No.:	B110909	Get Quote

This technical guide provides an in-depth overview of the core molecular properties of **(R)-mandelonitrile**, a significant cyanohydrin compound utilized as an intermediary in the synthesis of optically active α -hydroxy carboxylic acids.[1] The information presented is intended for researchers, scientists, and professionals engaged in drug development and organic synthesis.

Quantitative Molecular Data

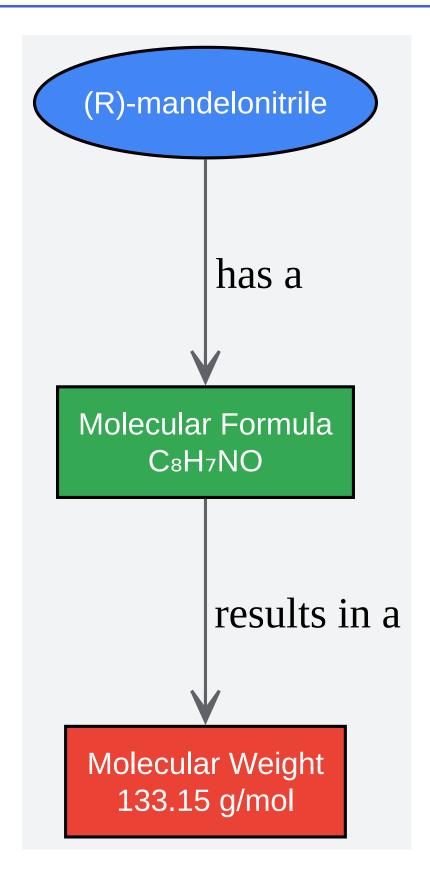
The fundamental quantitative characteristics of **(R)-mandelonitrile** are summarized in the table below. These values are essential for accurate stoichiometric calculations in experimental designs and for the characterization of the compound.

Data Point	Value
Molecular Formula	C ₈ H ₇ NO[1][2][3][4]
Molecular Weight	133.15 g/mol [1][2][3][4][5][6]
Exact Mass	133.052763847 Da[5][6]

Logical Relationship of Molecular Properties

The relationship between the compound and its primary molecular identifiers is a foundational concept in chemical sciences. The molecular formula is derived from its constituent elements, which in turn allows for the calculation of its molecular weight.





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Caption: Derivation of molecular weight from the molecular formula of **(R)-mandelonitrile**.



Experimental Protocols

Determination of Molecular Weight by Mass Spectrometry (Illustrative Protocol)

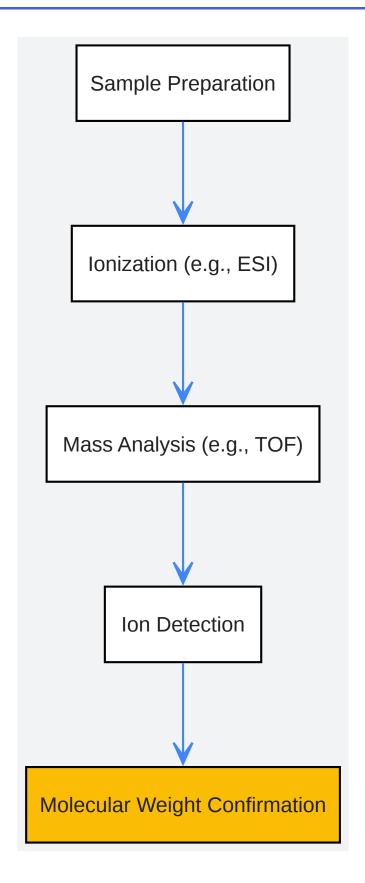
The molecular weight of **(R)-mandelonitrile** is empirically determined using mass spectrometry. The following is a generalized protocol for this analysis.

- Sample Preparation: A stock solution of **(R)-mandelonitrile** is prepared by dissolving a precise mass of the compound in a high-purity volatile solvent, such as acetonitrile, to a final concentration of approximately 1 mg/mL. This stock is then further diluted to a working concentration in the low μg/mL range.
- Instrument Calibration: The mass spectrometer is calibrated using a known standard compound with a mass close to that of the analyte to ensure mass accuracy.
- Sample Infusion and Ionization: The diluted sample is introduced into the mass spectrometer's ion source, typically via direct infusion with a syringe pump. Electrospray ionization (ESI) in positive ion mode is a common technique for this type of molecule, which generates protonated molecular ions [M+H]+.
- Mass Analysis: The generated ions are transmitted to a mass analyzer, such as a Time-of-Flight (TOF) or Orbitrap analyzer, which separates the ions based on their mass-to-charge ratio (m/z).
- Data Acquisition and Analysis: A mass spectrum is acquired, plotting ion intensity against the m/z ratio. The peak corresponding to the protonated molecule of (R)-mandelonitrile is identified, and its m/z value is used to confirm the molecular weight.

Experimental Workflow Visualization

The workflow for the experimental determination of molecular weight involves a logical sequence of steps from sample preparation to data analysis.





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Caption: A simplified workflow for determining the molecular weight of a compound.



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